

Spectral Data of 2,6-Dimethyl-4-hydroxybenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2,6-Dimethyl-4-hydroxybenzaldehyde

CAS No.: 70547-87-4

Cat. No.: B1297913

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data for **2,6-Dimethyl-4-hydroxybenzaldehyde** (CAS No. 70547-87-4), a substituted aromatic aldehyde of interest in various fields of chemical research and development. This document compiles available spectroscopic data, outlines general experimental methodologies for obtaining such data, and presents visualizations to aid in the structural elucidation and analysis of this compound.

Core Data Presentation

The spectral data for **2,6-Dimethyl-4-hydroxybenzaldehyde**, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), has been compiled from various databases. While full, detailed spectra are often held within specific databases, the following tables summarize the key quantitative information available.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. The proton (^1H) and carbon-13 (^{13}C) NMR data provide detailed information about the chemical environment of each atom.

^1H NMR Spectral Data

While a publicly available, fully assigned ^1H NMR spectrum with peak multiplicities and coupling constants for **2,6-Dimethyl-4-hydroxybenzaldehyde** is not readily available in the searched resources, the primary source of this data is cited as Sigma-Aldrich.^[1] For a typical molecule of this nature, the expected proton signals would include a singlet for the aldehydic proton, a singlet for the hydroxyl proton, singlets for the two equivalent aromatic protons, and a singlet for the six equivalent protons of the two methyl groups.

^{13}C NMR Spectral Data

The ^{13}C NMR spectral data source is listed as the University of Vienna.^[1] The expected chemical shifts would correspond to the nine carbon atoms in the molecule, including the carbonyl carbon of the aldehyde, the four distinct aromatic carbons, and the carbon of the methyl groups.

Assignment	Expected Chemical Shift (ppm)
Aldehyde Carbonyl (-CHO)	~190
Aromatic C-OH	~160
Aromatic C-CHO	~130
Aromatic C-CH ₃	~140
Aromatic C-H	~115
Methyl (-CH ₃)	~20

Note: The expected chemical shifts are estimations based on typical values for similar functional groups and may vary depending on the solvent and other experimental conditions.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. The GC-MS data for **2,6-Dimethyl-4-hydroxybenzaldehyde** is available from the NIST Mass Spectrometry Data Center.[\[1\]](#)

m/z	Relative Intensity (%)	Proposed Fragment
150	Major Peak	$[M]^+$ (Molecular Ion)
149	Major Peak	$[M-H]^+$
121	Major Peak	$[M-CHO]^+$

Note: The relative intensities are not specified in the available public data. The proposed fragments are based on common fragmentation patterns for aromatic aldehydes.

Infrared (IR) Spectroscopy

A specific experimental IR spectrum for **2,6-Dimethyl-4-hydroxybenzaldehyde** was not found in the public domain. However, based on its functional groups, the following characteristic absorption bands are expected.

Functional Group	Expected Vibrational Frequency (cm^{-1})
O-H Stretch (hydroxyl)	3600-3200 (broad)
C-H Stretch (aromatic)	3100-3000
C-H Stretch (aldehyde)	2900-2800, 2800-2700
C=O Stretch (aldehyde)	1710-1685
C=C Stretch (aromatic)	1600-1450
C-O Stretch (hydroxyl)	1260-1000

Experimental Protocols

The following are detailed, generalized methodologies for the key spectroscopic techniques cited. The specific conditions for the acquisition of the referenced data for **2,6-Dimethyl-4-hydroxybenzaldehyde** are not publicly available.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain high-resolution ^1H and ^{13}C NMR spectra for structural elucidation.

Methodology:

- Sample Preparation:
 - Accurately weigh approximately 5-20 mg of **2,6-Dimethyl-4-hydroxybenzaldehyde**.
 - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., Chloroform- d (CDCl_3) or Dimethyl sulfoxide- d_6 ($\text{DMSO}-d_6$)) in a clean, dry NMR tube.
 - Ensure the sample is fully dissolved; gentle vortexing or sonication can be used if necessary.
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (0 ppm).
- Instrument Parameters (Typical for a 400 MHz Spectrometer):
 - ^1H NMR:
 - Spectral Width: -2 to 12 ppm
 - Pulse Sequence: A standard single-pulse sequence (e.g., zg30).
 - Number of Scans: 16-64, depending on the sample concentration.
 - Relaxation Delay: 1-5 seconds.
 - ^{13}C NMR:
 - Spectral Width: 0 to 220 ppm
 - Pulse Sequence: A standard proton-decoupled pulse sequence (e.g., zgpg30).
 - Number of Scans: 1024 or more, as the ^{13}C nucleus is less sensitive.

- Relaxation Delay: 2-5 seconds.
- Data Acquisition and Processing:
 - Insert the sample into the spectrometer.
 - Lock onto the deuterium signal of the solvent and shim the magnetic field to achieve optimal resolution.
 - Acquire the free induction decay (FID).
 - Perform a Fourier transform on the FID to obtain the spectrum.
 - Phase and baseline correct the spectrum.
 - Integrate the peaks in the ^1H NMR spectrum and reference the chemical shifts to the internal standard.

Fourier-Transform Infrared (FT-IR) Spectroscopy (KBr Pellet Method)

Objective: To obtain an infrared spectrum to identify the functional groups present in the molecule.

Methodology:

- Sample Preparation:
 - Grind a small amount (1-2 mg) of **2,6-Dimethyl-4-hydroxybenzaldehyde** with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle until a fine, homogeneous powder is obtained.
 - Place a portion of the mixture into a pellet press die.
 - Apply pressure (typically 8-10 tons) for several minutes to form a transparent or translucent KBr pellet.
- Instrument Parameters:

- Spectrometer: A Fourier-Transform Infrared Spectrometer.
- Scan Range: 4000-400 cm^{-1} .
- Resolution: 4 cm^{-1} .
- Number of Scans: 16-32.
- Data Acquisition and Processing:
 - Acquire a background spectrum of the empty sample compartment.
 - Place the KBr pellet in a sample holder and insert it into the spectrometer.
 - Acquire the sample spectrum.
 - The instrument software will automatically ratio the sample spectrum against the background to produce the final transmittance or absorbance spectrum.

Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the molecular weight and fragmentation pattern of the compound.

Methodology:

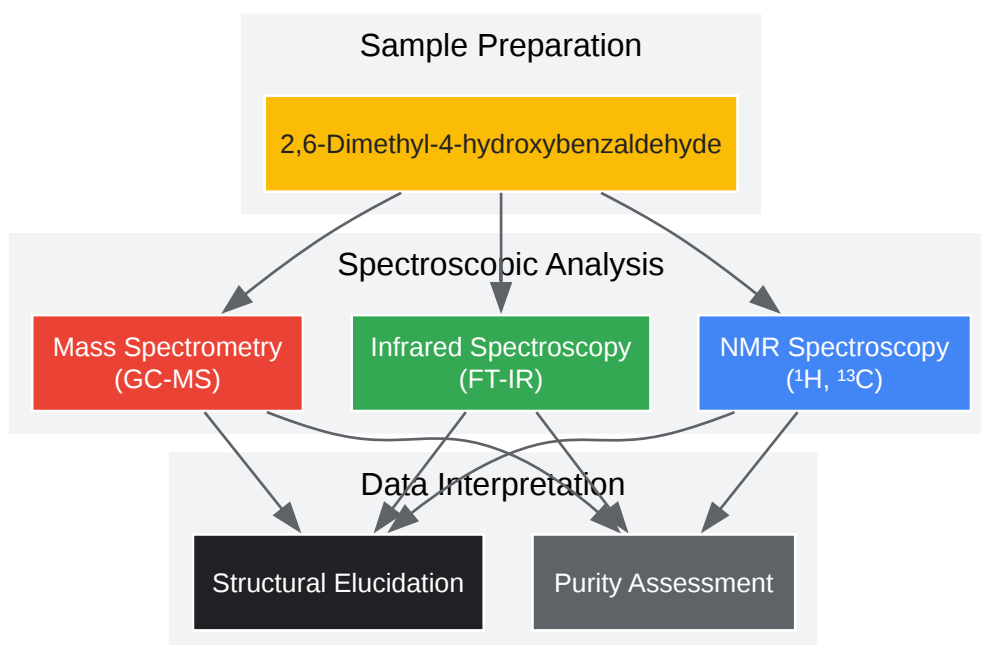
- Sample Preparation:
 - Dissolve a small amount of **2,6-Dimethyl-4-hydroxybenzaldehyde** in a volatile solvent (e.g., dichloromethane or methanol) to a concentration of approximately 1 mg/mL.
- Instrument Parameters (Typical):
 - Gas Chromatograph (GC):
 - Injector Temperature: 250 °C.
 - Column: A non-polar capillary column (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 μm).
 - Carrier Gas: Helium, with a constant flow rate of 1 mL/min.

- Oven Temperature Program: Start at 100 °C for 1 min, then ramp up to 250 °C at a rate of 10 °C/min, and hold for 5 min.
- Mass Spectrometer (MS):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Mass Range: m/z 40-400.
- Data Acquisition and Analysis:
 - Inject a small volume (e.g., 1 µL) of the sample solution into the GC.
 - The compound will be separated on the GC column and then ionized and fragmented in the mass spectrometer.
 - Acquire the mass spectrum of the eluting peak corresponding to **2,6-Dimethyl-4-hydroxybenzaldehyde**.
 - Analyze the fragmentation pattern to identify the molecular ion and characteristic fragment ions.

Mandatory Visualization

The following diagrams, created using the DOT language, illustrate the molecular structure and a logical workflow for the spectral analysis of **2,6-Dimethyl-4-hydroxybenzaldehyde**.

Caption: Molecular structure of **2,6-Dimethyl-4-hydroxybenzaldehyde**.



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References

- 1. 2,6-Dimethyl-4-hydroxybenzaldehyde | C₉H₁₀O₂ | CID 591072 - PubChem [pubchem.ncbi.nlm.nih.gov]
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